

A Comparative Analysis of Antho-RWamide I and GLWamide Neuropeptide Activity

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the biological activities of two pivotal cnidarian neuropeptides: **Antho-RWamide I** and GLWamide. The information presented herein is curated from experimental data to facilitate research and development in neurobiology and pharmacology.

Overview of Neuropeptides

Antho-RWamide I is a neuropeptide first identified in sea anemones, belonging to the RWamide family of peptides. Structurally, it is a pentapeptide with the sequence

GLWamide represents a family of neuropeptides characterized by a C-terminal Gly-Leu-Trp-NH2 motif. These peptides are widespread among cnidarians and are implicated in a diverse array of physiological processes, including the regulation of muscle contraction, induction of larval metamorphosis, and modulation of feeding behavior.

Comparative Biological Activity

The following table summarizes the known biological activities of **Antho-RWamide I** and GLWamide, with supporting quantitative data where available.



Feature	Antho-RWamide I	GLWamide
Primary Function	Myoexcitatory	Multifunctional (Myoactive, Metamorphosis Induction, Satiety Signaling)
Target Tissues	Endodermal muscles in sea anemones	Varies by species and peptide; includes ectodermal and endodermal muscles, and neurons.
Muscle Contraction	Induces slow, simple muscle contractions.	Can be both myoexcitatory and myoinhibitory. For example, some GLWamides induce muscle contraction in sea anemones and Hydra, while others inhibit tentacle contraction in jellyfish.
Potency (Muscle Contraction)	A related peptide, Antho-RWamide II, shows a threshold concentration of 10 ⁻⁹ mol/L for inducing contraction in Calliactis parasitica sphincter muscle. Antho-RWamide II is more potent than Antho-RWamide I[1].	Concentration-dependent muscle contraction has been observed. For instance, a novel GLWamide, Hym-370, evoked concentration-dependent contractions in both Hydra magnipapillata and the sea anemone Anthopleura fuscoviridis[2].
Metamorphosis	Not reported to induce metamorphosis.	Induces metamorphosis in a concentration-dependent manner in some coral species. For example, 10 µM of the GLWamide peptide Hym-248 induces metamorphosis in Acropora planula larvae.
Feeding Behavior	Not reported to modulate feeding.	Suppresses feeding behavior in the jellyfish Cladonema. Significant reduction in food



		intake was observed at concentrations of 1 μ M and 10 μ M.
Signaling Mechanism	Modulates inward Ca ²⁺ currents in myoepithelial cells, suggesting direct or indirect action on Ca ²⁺ channels.	Believed to act through G- protein coupled receptors (GPCRs). The specific receptors are still under investigation, and it is hypothesized that different GLWamide peptides may have specific receptors[3].

Signaling Pathways

The signaling mechanisms of **Antho-RWamide I** and GLWamide appear to be distinct, reflecting their different primary functions.

Antho-RWamide I Signaling Pathway

Antho-RWamide I is proposed to act directly on muscle cells by modulating ion channels. Experimental evidence suggests that it increases an inward Ca²⁺ current in endodermal myoepithelial cells, leading to muscle contraction.

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